

Key Clinical Data on Enflurane Metabolism and Fluoride Ion Production

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Enflurane

CAS No.: 13838-16-9

Cat. No.: S527157

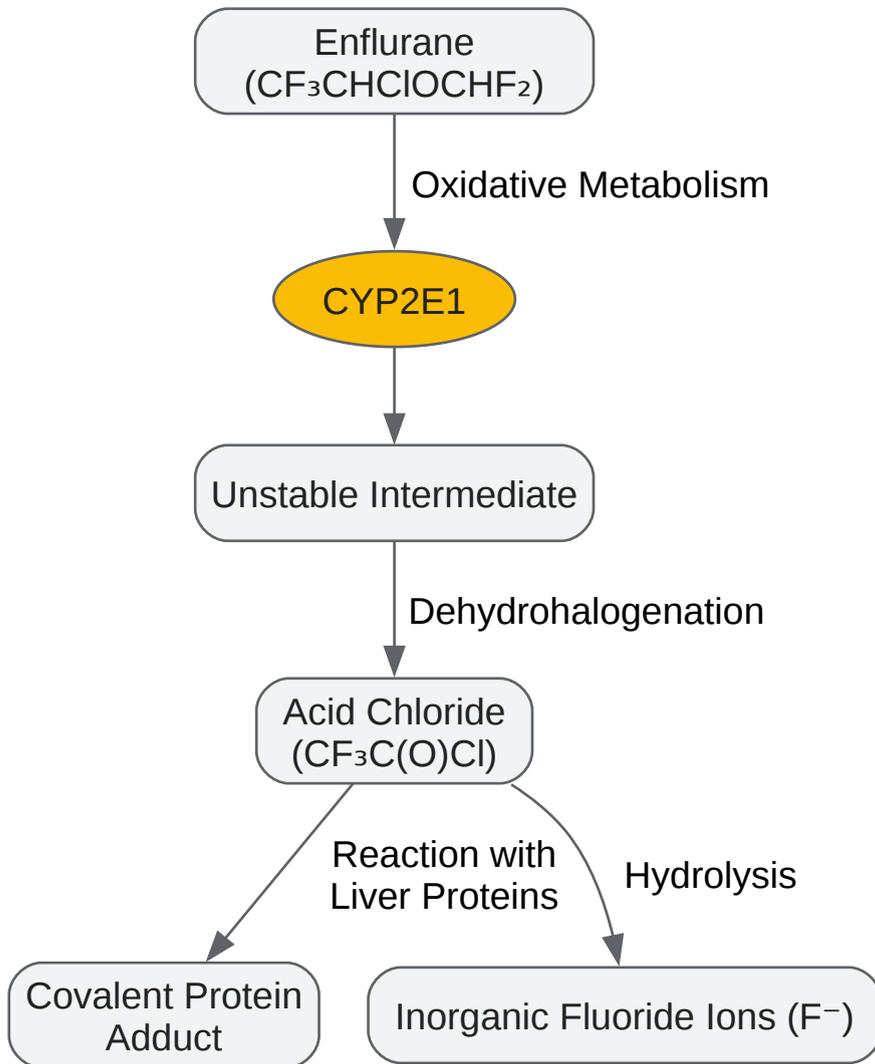
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Study Focus / Parameter	Dobkin et al. (1973) [1]	Mazze et al. (1994) [2]
Study Objective	Measure serum fluoride levels after enflurane anesthesia.	Determine the P450 isoform responsible for enflurane metabolism <i>in vivo</i> using disulfiram inhibition.
Patients	66 patients undergoing major abdominal surgery with enflurane [1].	20 patients randomized to receive disulfiram (n=10) or nothing (n=10) before enflurane anesthesia [2].
Key Findings	Confirmed that enflurane is metabolically biodegraded, releasing fluoride ion. Highest levels were lower than those with methoxyflurane [1].	Disulfiram (a CYP2E1 inhibitor) completely abolished the rise in plasma fluoride concentration seen in control patients [2].

| **Quantitative Data** | Specific fluoride levels not detailed in abstract, but stated as lower than methoxyflurane [1]. | **Control Group:** Plasma fluoride rose from 3.6 ± 1.5 $\mu\text{mol/L}$ (baseline) to 24.3 ± 3.8 $\mu\text{mol/L}$ (peak). | **Disulfiram Group:** No significant rise in plasma fluoride [2]. | | **Conclusion** | **Enflurane** is slightly metabolized, but the risk of fluoride-induced toxicity is remote with recommended use [1]. | CYP2E1 is the predominant P450 isoform responsible for human clinical **enflurane** metabolism *in vivo* [2]. |

Metabolic Pathway and Protein Adduct Formation

The oxidative metabolism of **enflurane** proceeds through a specific pathway, resulting in a reactive species that can cause cellular toxicity. The following diagram illustrates this process and the subsequent formation of protein adducts.



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Enflurane metabolism and protein binding pathway.

The process illustrated above is a key mechanism for the hepatotoxicity associated with halogenated ether anesthetics, as the covalent modification of liver proteins can generate an immune response upon subsequent exposures [3].

Detailed Experimental Protocol: Clinical CYP2E1 Inhibition Study

The 1994 clinical trial by Mazze et al. provides a robust methodology for investigating the role of a specific cytochrome P450 enzyme in human subjects [2].

- **Objective:** To test the hypothesis that cytochrome P450 2E1 (CYP2E1) is the predominant isoform responsible for **enflurane** metabolism in humans *in vivo* [2].
- **Study Design:** A randomized clinical trial involving 20 patients undergoing elective surgery.
 - **Intervention Group (n=10):** Received 500 mg of disulfiram orally the evening before surgery. Disulfiram is metabolized *in vivo* to a selective inhibitor of CYP2E1.
 - **Control Group (n=10):** Received no pre-treatment [2].
- **Anesthetic Protocol:** All patients received a standardized anesthetic regimen with 2.2% end-tidal **enflurane** in oxygen for a duration of 3 hours [2].
- **Primary Measurements:**
 - **Blood Enflurane Concentration:** Measured by gas chromatography to ensure equivalent anesthetic dosing between groups.
 - **Plasma Fluoride Concentration:** Quantified using an ion-selective electrode at baseline and peak levels.
 - **Urinary Fluoride Excretion:** Measured on postoperative days 1 and 2 [2].
- **Key Outcome:** The near-total inhibition of fluoride ion production in the disulfiram group provided direct evidence that CYP2E1 is the primary enzyme responsible for **enflurane** defluorination in humans [2].

Nephrotoxic Potential and Comparative Context

The metabolism of **enflurane** and the release of fluoride ions must be considered in the context of renal risk.

- **Fluoride and Nephrotoxicity:** Inorganic fluoride is a known nephrotoxin. It can inhibit several enzyme systems in the kidney, disrupting sodium transport in the proximal tubule and the action of antidiuretic hormone [4] [5]. A plasma fluoride concentration of **50 $\mu\text{mol/L}$** is a recognized threshold for potential nephrotoxic effects, which can manifest as **nephrogenic diabetes insipidus** [4] [5].
- **Comparative Risk:** While **enflurane** metabolism produces measurable fluoride ions, its **nephrotoxic potential is significantly lower than that of methoxyflurane** (an agent withdrawn due to kidney injury) and is generally considered a remote risk with standard clinical use [1]. In contrast, anesthetics like **desflurane undergo minimal metabolism** (0.02%) and result in no clinically significant rise in

fluoride ions [6]. Modern research on other agents, like sevoflurane, now also investigates its degradation product "Compound A" as a potential source of renal tubular toxicity [4] [7].

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To cite this document: Smolecule. [Key Clinical Data on Enflurane Metabolism and Fluoride Ion Production]. Smolecule, [2026]. [Online PDF]. Available at:

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